

Essential Safety and Operational Guidance for Handling AG556

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Compound of Interest

Compound Name: *ag556*

Cat. No.: *B1205559*

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For laboratory personnel, including researchers, scientists, and drug development professionals, the following provides immediate and essential safety and logistical information for the handling of **AG556** (CAS 133550-41-1). This guidance is intended to supplement, not replace, institutional safety protocols and a thorough review of the full Material Safety Data Sheet (MSDS).

Chemical Identifier: **AG556** Synonyms: Tyrphostin AG 556 CAS Number: 133550-41-1

Personal Protective Equipment (PPE)

While the available Material Safety Data Sheet (MSDS) for **AG556** indicates no known OSHA hazards, it also states that the chemical, physical, and toxicological properties have not been exhaustively investigated^[1]. Therefore, a conservative approach to personal protection is recommended to ensure user safety. The following PPE should be considered standard for handling **AG556** in a laboratory setting.

PPE Category	Minimum Recommendation	Enhanced Precaution (e.g., large quantities, potential for aerosolization)
Eye Protection	Safety glasses with side shields	Chemical safety goggles or a face shield
Hand Protection	Standard laboratory nitrile or latex gloves	Chemical-resistant gloves (consult glove manufacturer's compatibility charts)
Body Protection	Laboratory coat	Chemical-resistant apron or coveralls
Respiratory Protection	Not required under normal conditions with adequate ventilation ^[1]	NIOSH/MSHA-approved respirator if dust cannot be controlled or if working in a poorly ventilated area

Experimental Workflow for Safe Handling of AG556

The following diagram outlines the procedural steps for the safe handling of **AG556**, from preparation to disposal.

Procedural workflow for the safe handling of **AG556**.

Operational Plans

Handling:

- Always handle **AG556** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure^[1].
- Avoid the formation of dust when handling the solid form^[1].
- Take normal precautions for preventive fire protection^[1].

Storage:

- Store **AG556** in a tightly closed container in a dry and well-ventilated place^[1].

- The recommended storage temperature is -20°C, and the compound is light-sensitive[1].

First Aid Measures:

- In case of eye contact: Flush eyes with water as a precaution[1].
- In case of skin contact: Wash off with soap and plenty of water[1].
- If swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person[1].
- If inhaled: Move the person into fresh air. If breathing is difficult, give oxygen.

Disposal Plan

Contaminated materials and waste containing **AG556** should be handled as chemical waste.

- Dispose of waste in suitable, closed containers[1].
- All disposal practices must be in accordance with federal, state, and local environmental regulations[1]. Do not let the product enter drains[1]. Consult with your institution's environmental health and safety (EHS) department for specific disposal protocols.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
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